

isobutyl chloroformate structural formula.

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropyl
chloroformate

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An In-depth Technical Guide to Isobutyl Chloroformate

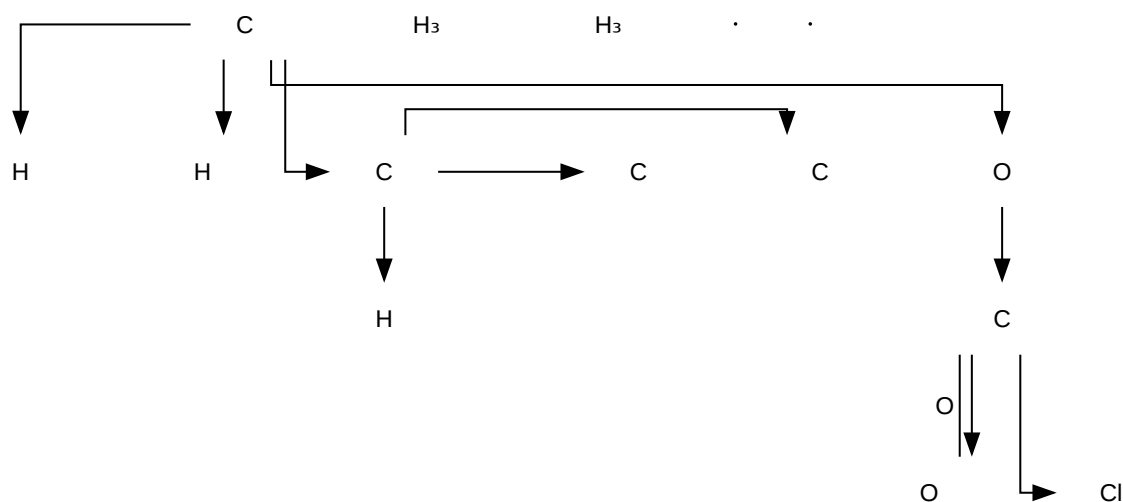
Introduction

Isobutyl chloroformate (IBCF) is a highly reactive organic compound classified as a chloroformate ester.[1] It serves as a crucial reagent in synthetic organic chemistry, particularly valued for its role as a coupling agent in peptide synthesis and as a building block for various pharmaceutical compounds.[1][2][3] This document provides a comprehensive technical overview of isobutyl chloroformate, including its chemical structure, physicochemical properties, key reactions, experimental protocols, and safety information, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Identification

Isobutyl chloroformate consists of an isobutyl group attached to a chloroformate functional group. Its chemical identity is defined by several standard identifiers.

- IUPAC Name: 2-methylpropyl carbonochloridate[4]
- SMILES: CC(C)COC(=O)Cl[4]
- InChIKey: YOETUEMZNLGDB-UHFFFAOYSA-N[4]
- Molecular Formula: $C_5H_9ClO_2$ [4][5][6]
- CAS Number: 543-27-1[5][7][8]



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Caption: Structural Formula of Isobutyl Chloroformate.

Physicochemical Properties

Isobutyl chloroformate is a colorless to light-yellow liquid with a pungent odor.[4][6] It is a combustible and corrosive substance that is insoluble in water, with which it reacts.[4][5][9]

Property	Value	Reference(s)
Molecular Weight	136.58 g/mol	[4][5][8]
Boiling Point	128.7 - 129 °C at 760 mmHg	[5][6][10][11]
Melting Point	-80 °C	[10]
Density	1.053 g/mL at 25 °C	[6][8][10]
Refractive Index	n _{20/D} 1.407	[6][8]
Flash Point	27 - 39 °C (closed cup)	[8][11][12]
Vapor Pressure	0.33 - 12 hPa at 20 °C	
Solubility	Insoluble in water; decomposes in contact with water. Soluble in common organic solvents like acetone, chloroform, toluene, and THF.	[3][4][5]

Chemical Reactivity and Applications

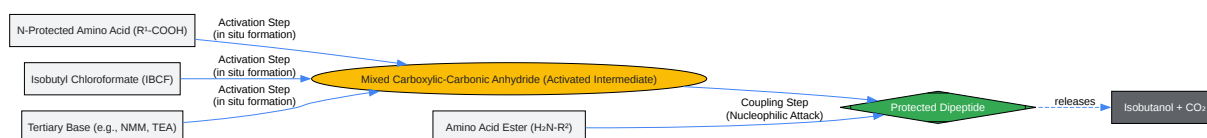
The reactivity of isobutyl chloroformate is dominated by the electrophilic carbonyl carbon of the chloroformate group, making it susceptible to nucleophilic attack. This reactivity is harnessed in several key synthetic applications.

Key Reactions

- Hydrolysis: Reacts with water or moisture, decomposing to form isobutanol, carbon dioxide, and corrosive hydrochloric acid.[1][3][11]
- Reaction with Alcohols: Reacts with alcohols to yield isobutyl carbonates.[3]
- Reaction with Amines: Reacts with amines to form isobutyl carbamates.[3]
- Mixed Anhydride Formation: Its most prominent application is reacting with the carboxylate of an N-protected amino acid to form a mixed carboxylic-carbonic anhydride. This "activated" intermediate is highly reactive towards nucleophiles.[1]

Application in Peptide Synthesis

Isobutyl chloroformate is a classic reagent for peptide bond formation via the "mixed anhydride method". This method is valued as an alternative to carbodiimide-based coupling, often minimizing racemization.[1] The workflow involves two main steps: the activation of the first amino acid and the subsequent coupling with the second amino acid.



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Caption: Workflow for Peptide Coupling via the Mixed Anhydride Method.

This method is also employed in the synthesis of folate analogues and other complex molecules for therapeutic research.[2]

Experimental Protocols

Detailed methodologies are critical for the safe and effective use of isobutyl chloroformate.

Synthesis of Isobutyl Chloroformate

A common laboratory-scale synthesis involves the reaction of anhydrous isobutyl alcohol with phosgene.[13]

Protocol:

- Cool 148.4 g (0.15 mol) of liquid phosgene to -40 °C in a suitable reaction vessel equipped with a stirrer and cooling bath.

- Slowly add 74.1 g (0.1 mol) of anhydrous isobutyl alcohol to the cooled phosgene with continuous stirring.
- After the addition is complete, allow the reaction temperature to slowly rise to 0 °C.
- Continue stirring for an additional 20 minutes at 0 °C.
- Let the reaction mixture stand overnight at room temperature to ensure completion.
- Purge the mixture with dry air for 2 hours to remove excess phosgene and hydrogen chloride byproduct.
- Purify the resulting product by distillation to yield isobutyl chloroformate (boiling point 123-126 °C). The expected yield is approximately 70%.^[13]

Isobutyl Alcohol
(CH₃)₂CHCH₂OH

Phosgene
(COCl₂)

Isobutyl Chloroformate
(CH₃)₂CHCH₂OCOCI

Hydrogen Chloride
(HCl)

+

→

+

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Caption: Synthesis of Isobutyl Chloroformate.

Protocol for Amide (Peptide) Coupling

This protocol provides a general workflow for using isobutyl chloroformate to couple a carboxylic acid (e.g., an N-protected amino acid) with an amine.^[10]

Materials:

- Carboxylic acid (1 equivalent)
- Dry dichloromethane (DCM) or tetrahydrofuran (THF)
- Triethylamine (TEA) or N-methylmorpholine (NMM) (2 equivalents)
- Isobutyl chloroformate (1 equivalent)
- Amine (1 equivalent)

Protocol:

- Dissolve the carboxylic acid in dry DCM in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C using an ice bath.
- Add the tertiary base (e.g., TEA) (2 equivalents) to the solution.
- Slowly add isobutyl chloroformate (1 equivalent) dropwise, maintaining the temperature at 0 °C. A precipitate of triethylammonium chloride may form.
- Stir the reaction mixture at 0 °C for 15-30 minutes to allow for the formation of the mixed anhydride.
- Add the amine (1 equivalent) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, proceed with standard aqueous workup and purification (e.g., extraction, chromatography) to isolate the desired amide product.

Safety and Handling

Isobutyl chloroformate is a hazardous chemical that requires strict safety precautions. It is flammable, corrosive, and toxic if inhaled or swallowed.^{[4][14]}

Hazard Identification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards.^{[4][14]}

Hazard Code	Hazard Statement	Reference(s)
H226	Flammable liquid and vapor	[4] [14]
H302	Harmful if swallowed	[4] [14]
H314	Causes severe skin burns and eye damage	[4] [14]
H330 / H331	Fatal / Toxic if inhaled	[4] [7] [15]
H335	May cause respiratory irritation	[4] [15]

Handling and Storage

- Engineering Controls: Work must be conducted in a well-ventilated chemical fume hood to avoid inhalation of vapors.[\[12\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[\[7\]](#)[\[14\]](#) For operations with a high risk of inhalation, a suitable respirator is necessary.
- Storage: Store in a cool, dry, well-ventilated, and fireproof area away from sources of ignition and incompatible materials such as water, strong oxidizing agents, bases, and alcohols.[\[3\]](#)[\[11\]](#)[\[12\]](#) Containers should be kept tightly closed and may need periodic venting as pressure can build up.[\[12\]](#)
- Spill and Disposal: In case of a spill, evacuate the area and eliminate ignition sources. Absorb the spill with dry sand or an inert absorbent and collect it in a sealable container for disposal.[\[11\]](#) Do not use water for cleanup.[\[9\]](#)[\[11\]](#) Waste must be disposed of as hazardous material in accordance with local regulations.[\[7\]](#)

First Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[12\]](#)[\[14\]](#)
- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[12\]](#)[\[14\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[12][14]
- Ingestion: Do not induce vomiting. If the victim is conscious, rinse their mouth and have them drink 2-4 cups of water. Seek immediate medical attention.[12][14]

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